

Personal protective equipment for handling 4-Bromo-2-methoxy-6-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylaniline

Cat. No.: B1311259

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Essential Safety and Handling Guide for 4-Bromo-2-methoxy-6-methylaniline

Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **4-Bromo-2-methoxy-6-methylaniline**. The following guidance is synthesized from the SDSs of structurally similar compounds, including 4-Bromo-2-methyl-6-nitroaniline, 4-Bromo-2,6-dimethylaniline, 4-Bromo-2-methylaniline, and 4-Bromo-2-methoxyaniline. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromo-2-methoxy-6-methylaniline**.

Hazard Identification and Classification

Based on analogous compounds, **4-Bromo-2-methoxy-6-methylaniline** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled. It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]}

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE is mandatory to ensure personal safety when handling **4-Bromo-2-methoxy-6-methylaniline**.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and long-sleeved clothing to prevent skin contact. [1] [3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation is experienced. [1] [3] Use in a well-ventilated area, preferably a chemical fume hood. [1] [2] [4] [6]

Operational and Handling Plan

A systematic approach to handling this compound is crucial to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[3\]](#)

2. Handling Procedures:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[6\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)[\[2\]](#)[\[6\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store in a locked-up area.[\[1\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][2]

Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

1. Spill Response:

- Minor Spills: Clean up spills immediately.[6] Use dry clean-up procedures and avoid generating dust.[4][6] Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[2][3][4]
- Major Spills: Evacuate the area and alert emergency services.[4][6] Prevent the spillage from entering drains or water courses.[4][6]

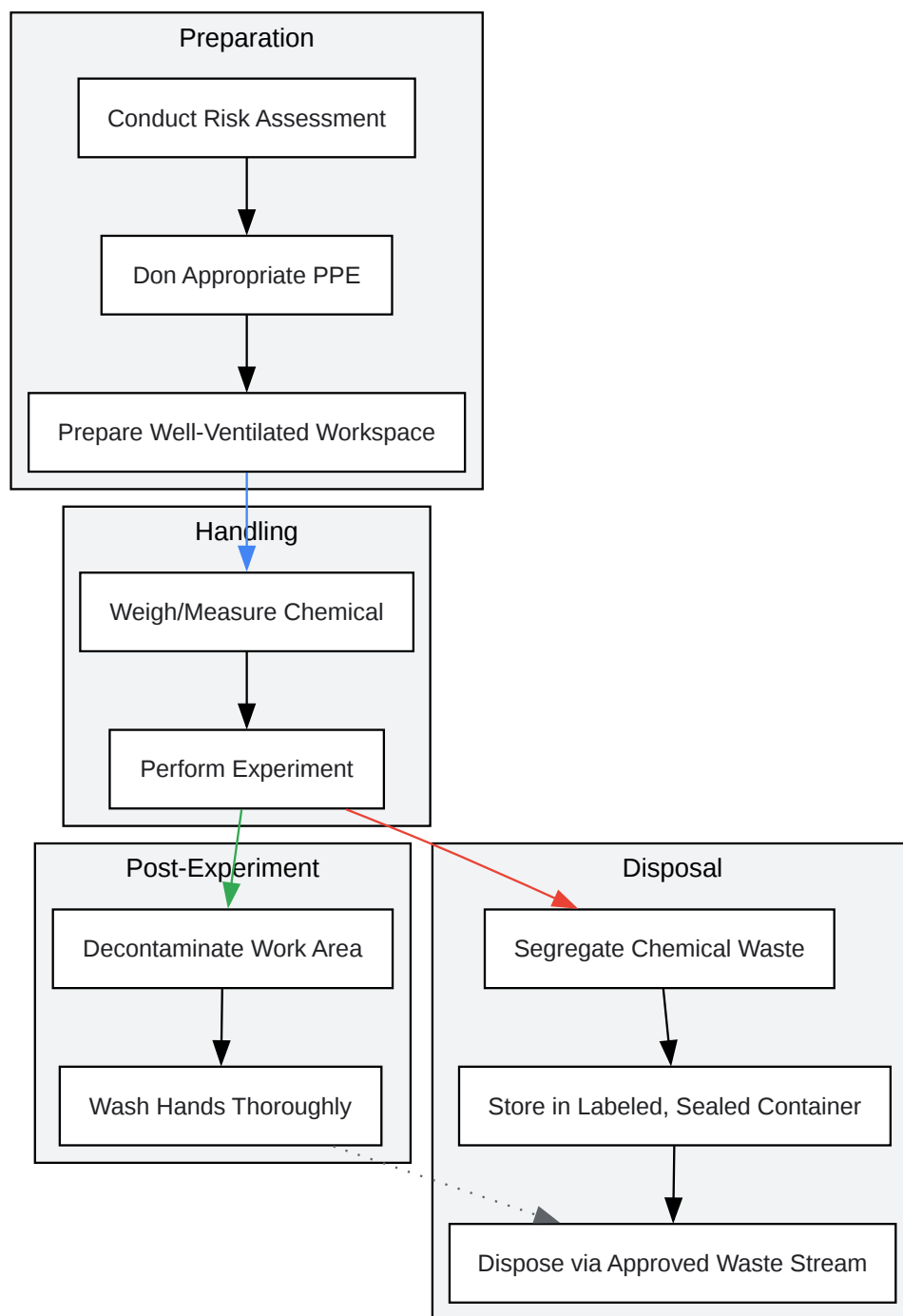
2. Disposal:

- Dispose of the chemical and its container in accordance with all local, regional, and national regulations.[1]

- The chemical waste generator is responsible for determining the proper waste classification and disposal methods.[\[3\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Safe Handling Workflow

Safe Handling Workflow for 4-Bromo-2-methoxy-6-methylaniline

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-Bromo-2-methoxy-6-methylaniline**.

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